

A Comprehensive Spectroscopic Guide to 5-Bromo-4-chloro-2,3-dimethylpyridine

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Compound of Interest

Compound Name: 5-Bromo-4-chloro-2,3-dimethylpyridine

CAS No.: 103971-31-9

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Abstract

This technical guide provides a detailed analysis of the spectroscopic data for **5-Bromo-4-chloro-2,3-dimethylpyridine**, a halogenated pyridine derivative of interest to researchers in medicinal chemistry and materials science. Due to the limited availability of directly published experimental spectra for this specific compound, this guide synthesizes predicted data, principles from analogous structures, and standardized protocols to serve as a robust reference for its characterization. We will delve into Nuclear Magnetic Resonance (NMR) spectroscopy (^1H and ^{13}C), Mass Spectrometry (MS), and Infrared (IR) Spectroscopy. Each section includes foundational theory, detailed experimental workflows for data acquisition, and an in-depth interpretation of the expected spectral features. This document is designed to empower researchers, scientists, and drug development professionals with the knowledge to unambiguously identify and characterize this molecule.

Molecular Structure and Properties

5-Bromo-4-chloro-2,3-dimethylpyridine is a polysubstituted aromatic heterocycle. Its structure presents a unique combination of electron-donating (methyl) and electron-withdrawing (halogen) groups, which gives rise to distinct and predictable spectroscopic signatures.

- Molecular Formula: C_7H_7BrClN
- Molecular Weight: 220.50 g/mol
- IUPAC Name: **5-Bromo-4-chloro-2,3-dimethylpyridine**

Caption: Molecular structure of **5-Bromo-4-chloro-2,3-dimethylpyridine**.

Nuclear Magnetic Resonance (NMR) Spectroscopy

NMR spectroscopy is the most powerful tool for elucidating the carbon-hydrogen framework of an organic molecule. For **5-Bromo-4-chloro-2,3-dimethylpyridine**, 1H and ^{13}C NMR will provide direct evidence for the number and connectivity of all non-equivalent protons and carbons.

Experimental Protocol: Acquiring 1H and ^{13}C NMR Spectra

This protocol describes a self-validating system for acquiring high-quality NMR data.

Objective: To obtain high-resolution 1H and ^{13}C NMR spectra for structural confirmation.

Materials:

- **5-Bromo-4-chloro-2,3-dimethylpyridine** (10-20 mg)
- Deuterated chloroform ($CDCl_3$) with 0.03% Tetramethylsilane (TMS)
- 5 mm NMR tube

Instrumentation:

- 400 MHz (or higher) NMR Spectrometer

Step-by-Step Methodology:

- **Sample Preparation:** Accurately weigh 15 mg of the analyte and dissolve it in approximately 0.7 mL of CDCl_3 in a clean vial before transferring to the NMR tube. The use of a deuterated solvent is critical to avoid large interfering solvent signals in the ^1H NMR spectrum.
- **Instrument Calibration:** Before analysis, ensure the spectrometer is properly shimmed using the automated shimming routines to achieve optimal magnetic field homogeneity.
- **^1H NMR Acquisition:**
 - **Pulse Sequence:** Standard single-pulse sequence.
 - **Spectral Width:** -2 to 12 ppm.
 - **Acquisition Time:** ~3 seconds.
 - **Relaxation Delay:** 2 seconds.
 - **Number of Scans:** 16. This is typically sufficient for a sample of this concentration.
 - **Referencing:** Calibrate the spectrum by setting the TMS signal to 0.00 ppm.
- **^{13}C NMR Acquisition:**
 - **Pulse Sequence:** Proton-decoupled pulse sequence (e.g., zgpg30).
 - **Spectral Width:** 0 to 200 ppm.
 - **Acquisition Time:** ~1.5 seconds.
 - **Relaxation Delay:** 5 seconds (a longer delay is used to ensure quantitative relaxation of all carbon nuclei, especially quaternary carbons).
 - **Number of Scans:** 1024 or more, as the natural abundance of ^{13}C is low (~1.1%).[\[1\]](#)
 - **Referencing:** Calibrate the spectrum using the central peak of the CDCl_3 triplet at 77.16 ppm.[\[2\]](#)

Predicted ^1H NMR Data and Interpretation

The ^1H NMR spectrum is expected to be relatively simple, showing signals for the two distinct methyl groups and the lone aromatic proton.

Table 1: Predicted ^1H NMR Spectroscopic Data

Predicted Chemical Shift (δ , ppm)	Multiplicity	Integration	Assignment	Rationale
~8.2 - 8.5	Singlet	1H	H-6	The proton at C6 is adjacent to the electronegative nitrogen atom, causing a significant downfield shift. It appears as a singlet as there are no adjacent protons.
~2.5 - 2.7	Singlet	3H	C3-CH ₃	This methyl group is deshielded by the adjacent pyridine ring and halogen substituents.

| ~2.4 - 2.6 | Singlet | 3H | C2-CH₃ | This methyl group is in an ortho position to the nitrogen, which influences its chemical shift. |

Causality in Interpretation: The chemical shifts of protons on a pyridine ring are highly dependent on their position relative to the nitrogen atom and other substituents.[3] Protons in the ortho (C2, C6) and para (C4) positions are typically more deshielded (further downfield) than those in the meta (C3, C5) positions. The single proton at C6 is expected to be the most downfield signal. The two methyl groups, being chemically non-equivalent, will produce two distinct singlets.

Predicted ^{13}C NMR Data and Interpretation

The proton-decoupled ^{13}C NMR spectrum will show seven distinct signals, one for each carbon atom in the molecule.

Table 2: Predicted ^{13}C NMR Spectroscopic Data

Predicted Chemical Shift (δ , ppm)	Assignment	Rationale
~155 - 160	C2	This carbon is adjacent to the nitrogen atom, resulting in a strong downfield shift.
~148 - 152	C6	Similar to C2, this carbon is deshielded by the adjacent nitrogen.
~145 - 150	C4	The carbon bearing the chlorine atom is significantly deshielded due to the halogen's electronegativity.
~130 - 135	C3	The position of this carbon, adjacent to two other substituted carbons, influences its shift.
~115 - 120	C5	The ipso-carbon attached to the bromine atom is shielded by the "heavy atom effect".
~20 - 25	C3-CH ₃	Typical range for methyl carbons attached to an sp ² carbon.

| ~15 - 20 | C2-CH₃ | Typical range for methyl carbons attached to an sp² carbon. |

Expert Insight: The prediction of ¹³C chemical shifts in substituted pyridines can be complex. While general principles apply, accurate prediction often relies on comparing the molecule to known compounds or using computational methods.^{[4][5][6]} The carbons directly attached to the nitrogen (C2, C6) and the halogens (C4, C5) will show the most significant shifts from the parent pyridine values.

Mass Spectrometry (MS)

Mass spectrometry provides information about the mass-to-charge ratio (m/z) of the molecule and its fragments, confirming the molecular weight and offering clues about its structure.

Experimental Protocol: Acquiring Electron Ionization (EI) Mass Spectra

Objective: To determine the molecular weight and analyze the fragmentation pattern of the analyte.

Instrumentation:

- Gas Chromatograph-Mass Spectrometer (GC-MS) with an EI source.

Step-by-Step Methodology:

- **Sample Preparation:** Prepare a dilute solution of the analyte (approx. 1 mg/mL) in a volatile organic solvent like dichloromethane or ethyl acetate.
- **GC Separation:** Inject a small volume (1 μ L) of the solution into the GC. The GC will separate the analyte from any impurities before it enters the mass spectrometer.
 - **Column:** A standard non-polar column (e.g., DB-5ms) is suitable.
 - **Temperature Program:** Start at a low temperature (e.g., 100 °C), ramp to a high temperature (e.g., 280 °C) to ensure elution.
- **MS Data Acquisition:**
 - **Ionization Mode:** Electron Ionization (EI) at 70 eV. This is a standard, high-energy method that induces reproducible fragmentation.
 - **Mass Range:** Scan from m/z 40 to 400.
 - **Data Analysis:** Identify the molecular ion peak and major fragment ions.

Predicted Mass Spectrum and Interpretation

The most telling feature in the mass spectrum of **5-Bromo-4-chloro-2,3-dimethylpyridine** will be the isotopic pattern of the molecular ion.

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